

Application Note: Pharmacological Profiling of 2-Chloro-4-Methyl-5-Phenylimidazole Derivatives

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Compound of Interest

Compound Name: 2-Chloro-4-methyl-5-phenyl-1H-imidazole

Cat. No.: B14173817

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Executive Summary

The 2-chloro-4-methyl-5-phenylimidazole scaffold represents a critical pharmacophore in medicinal chemistry, bridging the structural gap between simple antimicrobial azoles and complex antihypertensive agents like Losartan. This guide provides a comprehensive technical framework for evaluating the biological activity of these derivatives.

Unlike generic protocols, this document focuses on the specific physicochemical challenges posed by the chloro-imidazole core—specifically its lipophilicity and pH-dependent solubility—and provides optimized workflows for antimicrobial profiling, antioxidant assessment, and mechanistic validation via molecular docking.

Chemical Context & Rationale

The biological activity of 2-chloro-4-methyl-5-phenylimidazole is primarily driven by two structural features:

- The Imidazole Ring: Acts as a hydrogen bond acceptor/donor and a metal-coordinating ligand (crucial for binding heme-iron in CYP450 enzymes).

- The C2-Chloro Substituent: Enhances lipophilicity and metabolic stability, preventing rapid oxidation of the ring C2 position.
- The C5-Phenyl Group: Provides pi-pi stacking interactions with aromatic residues in receptor binding pockets (e.g., Tyr, Phe).

Mechanism of Action (Hypothesis)

The primary target for this class is Lanosterol 14 α -demethylase (CYP51) in fungi and potentially Angiotensin II Type 1 Receptor (AT1) in mammalian systems, depending on the N1-substitution pattern.



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Figure 1: Proposed Mechanism of Action for Antifungal Activity. The imidazole nitrogen coordinates with the heme iron of the CYP51 enzyme, blocking substrate oxidation.

Protocol A: Antimicrobial Susceptibility Testing (Broth Microdilution)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against standard strains (*S. aureus*, *E. coli*, *C. albicans*). Challenge: Imidazole derivatives often precipitate in aqueous media. Solution: A modified DMSO-step-down protocol is required.

Materials

- Test Compound: 2-chloro-4-methyl-5-phenylimidazole derivative (purity >95%).
- Solvent: Dimethyl sulfoxide (DMSO), molecular biology grade.
- Media: Mueller-Hinton Broth (MHB) for bacteria; RPMI 1640 buffered with MOPS for fungi.

- Indicator: Resazurin (0.015%) or TTC (Triphenyl Tetrazolium Chloride) for visual confirmation.

Step-by-Step Methodology

- Stock Preparation (Critical Step):
 - Dissolve 10 mg of the derivative in 1 mL of 100% DMSO to create a 10,000 µg/mL stock.
 - Note: Do not use ethanol; the chloro-substituent renders the compound less soluble in protic solvents compared to non-halogenated imidazoles.
- Intermediate Dilution:
 - Dilute the stock 1:10 in the culture medium (MHB or RPMI) to obtain 1,000 µg/mL.
 - Validation: Vortex for 30 seconds. If turbidity appears, sonicate for 5 minutes at 40 kHz.
- Plate Setup (96-well):
 - Add 100 µL of sterile medium to columns 2–12.
 - Add 200 µL of the 1,000 µg/mL intermediate solution to column 1.
 - Perform serial 2-fold dilutions from column 1 to column 10 (transfer 100 µL). Discard 100 µL from column 10.
 - Column 11: Growth Control (Media + Inoculum + 1% DMSO).
 - Column 12: Sterility Control (Media only).
- Inoculation:
 - Adjust bacterial suspension to 0.5 McFarland standard (CFU/mL).
 - Dilute 1:100, then add 100 µL to wells 1–11. Final test concentration range: 500 µg/mL to 0.98 µg/mL.

- Incubation & Readout:
 - Incubate at 37°C for 24h (bacteria) or 48h (fungi).
 - Add 30 μ L Resazurin solution. Incubate for 2–4 hours.
 - Result: Blue = No Growth (Inhibition); Pink = Growth.

Protocol B: Antioxidant Activity (DPPH Assay)

Rationale: The imidazole ring can act as a radical scavenger, particularly if the phenyl ring contains electron-donating groups (e.g., -OH, -OMe). The 2-chloro group withdraws electrons, potentially modulating this activity.

Methodology

- Reagent: Prepare a 0.1 mM solution of DPPH (2,2-diphenyl-1-picrylhydrazyl) in methanol. Protect from light.
- Sample Prep: Prepare serial dilutions of the derivative (10 – 200 μ g/mL) in methanol.
- Reaction:
 - Mix 1 mL of sample + 3 mL of DPPH solution.
 - Control: 1 mL Methanol + 3 mL DPPH.
 - Blank: 1 mL Sample + 3 mL Methanol.
- Incubation: 30 minutes in the dark at room temperature.
- Measurement: Read Absorbance at 517 nm.

Calculation:

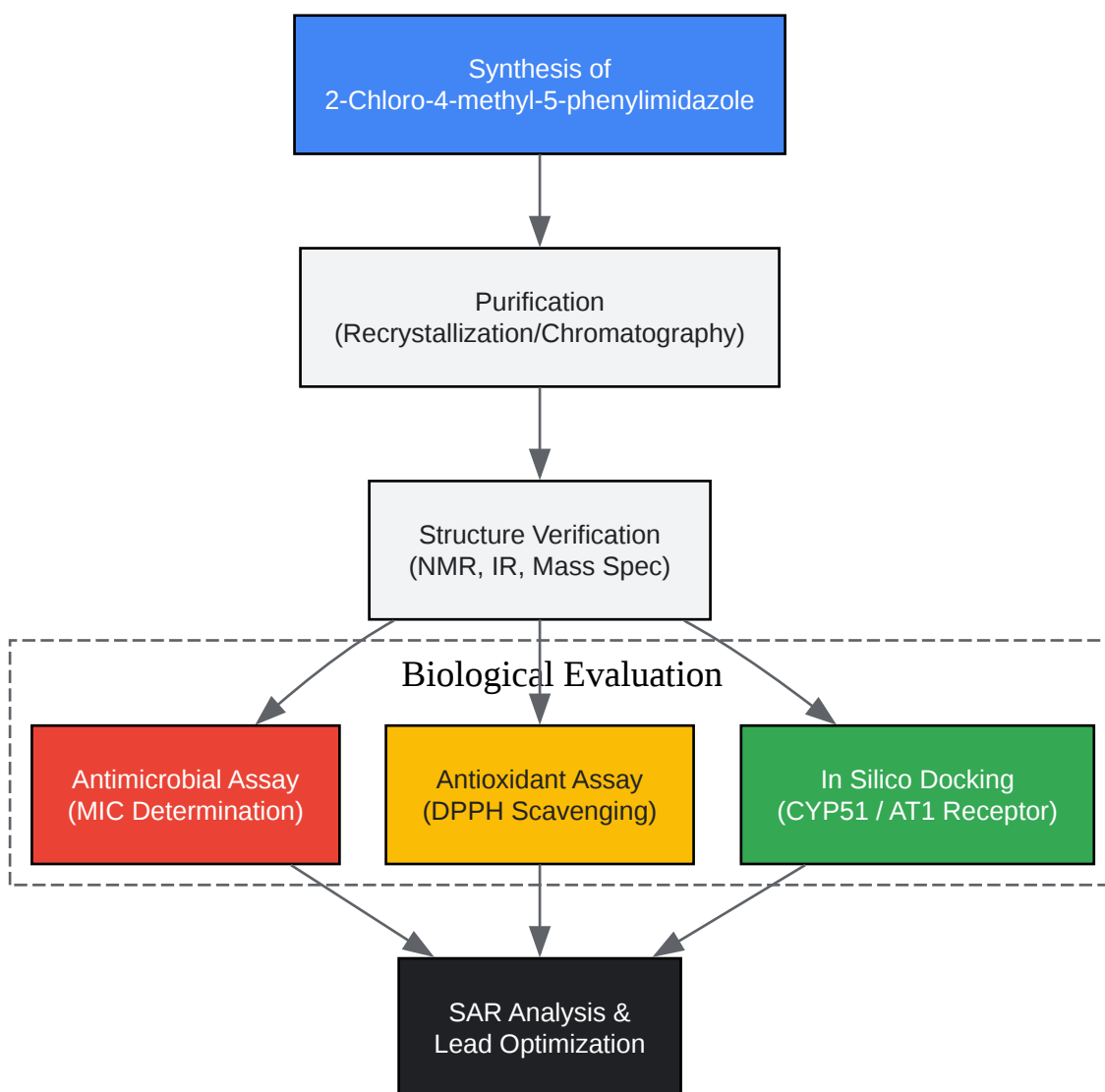
Data Presentation & Analysis

Expected Results (Reference Range)

Based on structural analogs (2-chloro-4,5-dimethylimidazole and triphenylimidazoles), expected activity profiles are:

Assay	Metric	High Activity	Moderate Activity	Low Activity
Antimicrobial (Gram+)	MIC (µg/mL)	< 8	8 – 64	> 64
Antimicrobial (Gram-)	MIC (µg/mL)	< 16	16 – 128	> 128
Antifungal (C. albicans)	MIC (µg/mL)	< 4	4 – 32	> 32
Antioxidant (DPPH)	IC50 (µg/mL)	< 20	20 – 100	> 100

Experimental Workflow Diagram



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Figure 2: Integrated workflow for the synthesis, verification, and biological profiling of imidazole derivatives.

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